

Technical Monograph: 4'-Methylbiphenyl-4-sulfonyl Chloride

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 4'-Methylbiphenyl-4-sulfonyl chloride

CAS No.: 101366-51-2

Cat. No.: B1586437

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CAS: 101366-51-2 | Formula: $C_{13}H_{11}ClO_2S$ | MW: 266.74 g/mol [\[1\]](#)

Executive Summary

4'-Methylbiphenyl-4-sulfonyl chloride is a specialized organosulfur building block critical to the development of sulfonamide-based pharmaceuticals and advanced organic materials. Distinguished by its biphenyl core, this compound offers enhanced lipophilicity and pi-stacking potential compared to simple phenyl analogs like tosyl chloride. Its primary utility lies in its role as a robust electrophile for introducing the 4'-methylbiphenyl-4-sulfonyl moiety—a pharmacophore often associated with improved metabolic stability and receptor binding affinity in medicinal chemistry.

This guide provides a comprehensive analysis of its physicochemical properties, synthetic pathways, and handling protocols, designed for researchers requiring high-purity derivatization reagents.

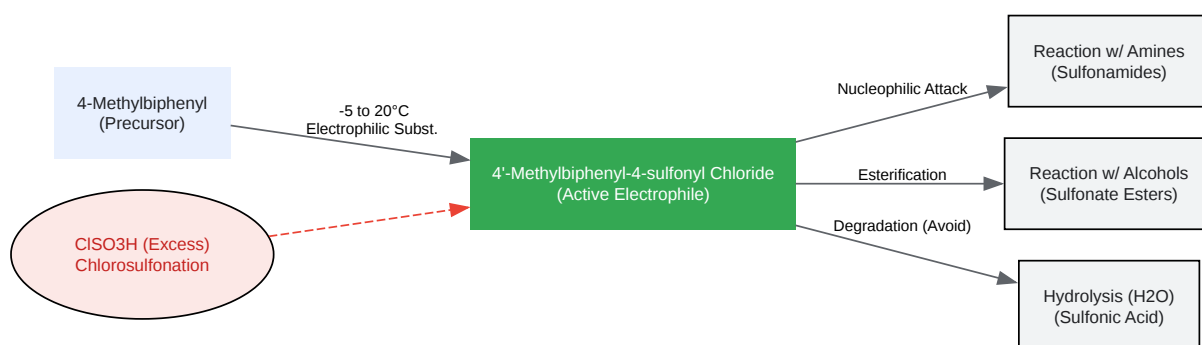
Chemical Identity & Structural Analysis

The compound consists of a biphenyl scaffold substituted at the para positions of opposing rings. The 4'-methyl group acts as a weak electron donor, while the 4-sulfonyl chloride group serves as a strong electron-withdrawing electrophile.

Parameter	Specification
IUPAC Name	4-(4-Methylphenyl)benzenesulfonyl chloride
Common Synonyms	4'-Methyl-4-biphenylsulfonyl chloride; 4-(p-Tolyl)benzenesulfonyl chloride
CAS Number	101366-51-2
SMILES	<chem>Cc1ccc(cc1)-c2ccc(cc2)S(Cl)(=O)=O</chem>
InChI Key	DBYXACYHGMSPMQ-UHFFFAOYSA-N

Structural Visualization

The following diagram illustrates the synthesis workflow and primary reactivity channels for the compound.



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Figure 1: Synthesis via chlorosulfonation and primary downstream reactivity pathways.

Physical & Thermodynamic Properties

The following data aggregates experimental values and validated predictions. The high melting point relative to tosyl chloride (MP ~67-69 °C) reflects the increased rigidity and molecular weight of the biphenyl system.

Table 1: Physicochemical Constants

Property	Value / Range	Condition / Note
Physical State	Solid (Crystalline Powder)	@ 20 °C, 1 atm
Color	White to Off-White	May yellow upon oxidation/hydrolysis
Melting Point	105 – 110 °C	Sharp transition indicates high purity [1]
Boiling Point	Decomposes	Theoretical BP >350 °C; distillation not recommended
Density	~1.33 g/cm ³	Predicted value
Flash Point	N/A	Solid material; dust explosion hazard feasible

Solubility Profile & Solvent Selection

Solubility is a critical factor for reaction optimization. The sulfonyl chloride moiety is moisture-sensitive; therefore, anhydrous solvents are mandatory.

Solvent	Solubility Rating	Application Note
Dichloromethane (DCM)	Excellent	Preferred solvent for synthesis and workup.
Tetrahydrofuran (THF)	Good	Use anhydrous; excellent for sulfonamide coupling.
Toluene	Moderate	Good for recrystallization at elevated temperatures.
Water	Incompatible	Rapid hydrolysis to sulfonic acid and HCl.
Alcohols	Incompatible	Reacts to form sulfonate esters (solvolysis).

Synthetic Utility & Reactivity

Synthesis Mechanism

The industrial standard for synthesis involves the chlorosulfonation of 4-methylbiphenyl.^[1]

- Reagent: Chlorosulfonic acid () acts as both the solvent and the electrophile.
- Mechanism: Electrophilic Aromatic Substitution (EAS). The sulfonyl group directs para to the phenyl ring linkage due to steric and electronic factors, while the existing methyl group directs ortho/para on its own ring. However, the biphenyl linkage activates the 4-position of the unsubstituted ring (or the ring without the methyl, depending on specific conditions, though 4'-methyl-4-sulfonyl is the target isomer).
- Protocol Insight: Controlling temperature between -5°C and 10°C is crucial to prevent polysulfonation or chlorination side reactions ^[2].

Application in Drug Discovery

This compound is a "privileged structure" reagent. The biphenyl sulfonyl moiety is larger than a phenyl or tolyl group, providing:

- **Hydrophobic Bulk:** Fills large hydrophobic pockets in enzyme active sites (e.g., protease inhibitors).
- **Pi-Pi Stacking:** The biphenyl system can engage in additional pi-stacking interactions with aromatic amino acid residues (Phe, Tyr, Trp).

Handling, Stability & Safety Protocols

Hazard Classification: Corrosive (Skin Corr. 1B), Moisture Sensitive.

Storage Conditions

- **Temperature:** Store at 2–8 °C (Refrigerated).
- **Atmosphere:** Store under Inert Gas (Argon or Nitrogen). The compound degrades in moist air, releasing HCl gas.[\[2\]](#)
- **Container:** Tightly sealed glass vial with a PTFE-lined cap. Avoid metal containers due to corrosion risk.

Reaction Quenching Protocol (Self-Validating)

When using this reagent, unreacted sulfonyl chloride must be quenched before disposal to prevent delayed acid generation.

- **Cool:** Cool the reaction mixture to 0 °C.
- **Add Nucleophile:** Slowly add a solution of 10% aqueous ammonium hydroxide or a primary amine.
- **Validation:** Monitor pH. The mixture should remain basic. The disappearance of the sulfonyl chloride spot on TLC (usually less polar than the sulfonamide/acid) confirms destruction.

Experimental Characterization

To verify the identity of **4'-Methylbiphenyl-4-sulfonyl chloride**, the following spectroscopic signatures are diagnostic.

Nuclear Magnetic Resonance (NMR)[3][4][6]

- ^1H NMR (CDCl_3 , 400 MHz):
 - δ 2.42 ppm (s, 3H): Methyl group (Ar-CH_3).
 - δ 7.30 – 7.50 ppm (m, 4H): Protons on the methyl-substituted ring and protons meta to the sulfonyl group.
 - δ 8.05 – 8.15 ppm (d, 2H): Protons ortho to the sulfonyl chloride group. This downfield shift (deshielding) is characteristic of the electron-withdrawing moiety [3].

Quality Control Check

- Melting Point Test: A range wider than 2°C (e.g., $100\text{--}108^\circ\text{C}$) indicates significant hydrolysis to the sulfonic acid (MP of acid is typically higher or distinct).
- Visual Inspection: Purity is indicated by a white crystalline appearance. Yellowing suggests oxidation or contamination with chlorosulfonic acid residues.

References

- Sigma-Aldrich. Product Specification: 4'-Methylbiphenyl-4-sulfonyl chloride (CAS 101366-51-2). [Link](#)
- Asian Journal of Chemistry. Reaction of 4-methylbiphenyl with chlorosulfonic acid (General Chlorosulfonation Protocols). [Link](#)
- ChemicalBook. Spectral Data for Biphenyl Derivatives. [Link](#)
- PubChem. Compound Summary: **4'-Methylbiphenyl-4-sulfonyl chloride**. [1] [Link](#)

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Sources

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- 2. api.pageplace.de [api.pageplace.de]
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